

An In-depth Technical Guide to 1-Methylcyclopentene (CAS 693-89-0)

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Compound of Interest

Compound Name: 1-Methylcyclopentene

Cat. No.: B036725

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and safety data for **1-Methylcyclopentene** (CAS 693-89-0). The information is compiled and presented to support research, development, and safety assessment activities involving this compound.

Chemical and Physical Properties

1-Methylcyclopentene is a cycloalkene with the molecular formula C_6H_{10} and a molecular weight of 82.14 g/mol. [1][2] It is a clear, colorless liquid at room temperature. [1] This compound is recognized for its utility as a building block in various chemical syntheses. [3]

Physical Properties

The physical characteristics of **1-Methylcyclopentene** are summarized in the table below. These properties are crucial for designing and implementing experimental procedures, as well as for storage and handling.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀	[1][2][4]
Molecular Weight	82.14 g/mol	[1][2][5]
Physical State	Clear, colorless liquid	[1][6]
Boiling Point	72 - 77 °C	[1][2][6]
Melting Point	-142 °C	[1][7]
Density	0.780 g/mL at 25 °C	[1][2][4]
Refractive Index	1.431 - 1.433 at 20 °C	[1]
Vapor Pressure	102.543 mmHg at 25 °C (estimated)	
logP (o/w)	2.806 - 3.02 (estimated)	[6]
Water Solubility	99.82 mg/L at 25 °C (estimated)	



Chemical Reactivity

1-Methylcyclopentene is a cyclic alkene and thus exhibits reactivity typical of this class of compounds. Its double bond is susceptible to various addition reactions. For instance, it can undergo hydrogenation in the presence of a platinum catalyst to form 1-methylcyclopentane. It can also be used in the synthesis of alkenyl carbenium ions and 1,2,3-trisubstituted benzocyclopentenenes.

Safety and Toxicological Data

Understanding the safety profile of **1-Methylcyclopentene** is critical for its handling and use in any laboratory or industrial setting. It is classified as a highly flammable liquid and an aspiration hazard.

GHS Hazard Information

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 2		Danger	H225: Highly flammable liquid and vapor
Aspiration Hazard	Category 1		Danger	H304: May be fatal if swallowed and enters airways

Data sourced from multiple safety data sheets.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Handling and Storage

Handling: Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[5\]](#) Handle in a well-ventilated area or under a chemical fume hood.[\[4\]](#) Keep away from open flames, hot surfaces, and sources of ignition.[\[4\]](#)[\[6\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[6\]](#) Avoid ingestion and inhalation.[\[4\]](#)

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#) Keep in a flammables area.[\[4\]](#)

First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Ingestion	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.	[4][6]
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Get medical attention.	[6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	[6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[6]

Toxicological Summary

Detailed toxicological studies specifically on **1-Methylcyclopentene** are not readily available in the provided search results. However, a study on the related compound, methylcyclopentane, indicated that the target organs for toxicity in rats were the liver and kidneys. The toxicological properties of **1-Methylcyclopentene** have not been fully investigated.[6]

Experimental Protocols

The following sections outline general methodologies for determining key physical properties of a volatile liquid like **1-Methylcyclopentene**.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient way to determine the boiling point of a small sample of liquid.

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is placed open-end down into the liquid.

- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing mineral oil.
- **Heating:** The Thiele tube is gently heated, causing a slow and steady rise in the temperature of the oil and the sample.
- **Observation:** As the liquid approaches its boiling point, a stream of bubbles will emerge from the capillary tube. Heating is then discontinued.
- **Boiling Point Determination:** The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube as the apparatus cools.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid.

- **Weighing the Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured.
- **Filling the Pycnometer:** The pycnometer is filled with the liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the outside.
- **Weighing the Filled Pycnometer:** The filled pycnometer is weighed.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Flash Point (Cleveland Open-Cup Method)

The Cleveland open-cup method is used to determine the flash point and fire point of petroleum products and other flammable liquids.

- **Sample Preparation:** The test cup is filled with the sample to a specified level.
- **Heating:** The sample is heated at a controlled rate.

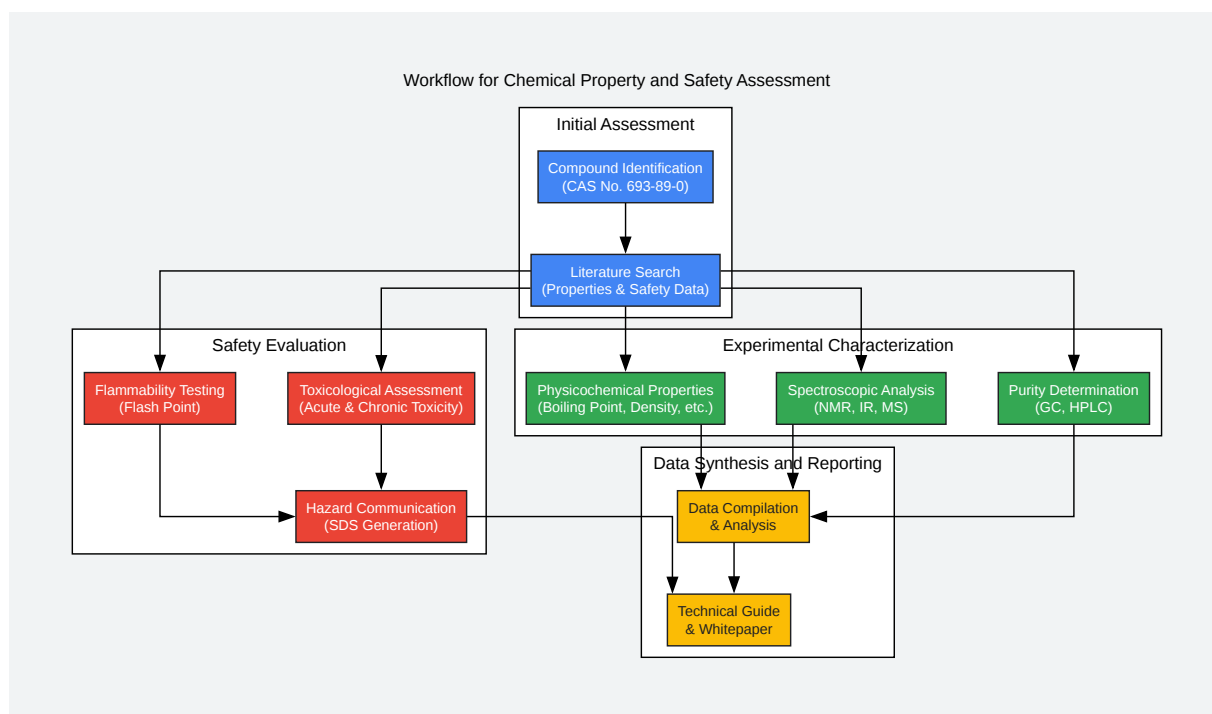
- Application of Test Flame: A small test flame is passed across the top of the cup at regular temperature intervals.
- Flash Point Determination: The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid to ignite momentarily.

Visualized Workflows

Chemical Property and Safety Assessment Workflow

The following diagram illustrates a generalized workflow for the characterization of chemical properties and the assessment of safety data for a chemical compound like **1-**

Methylcyclopentene.



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Caption: A logical workflow for the assessment of chemical properties and safety.

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